

Application Notes and Protocols for Vinclozolin M2-2204 Powder

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Compound of Interest

Compound Name: VinclozolinM2-2204

Cat. No.: B15605992

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Introduction

Vinclozolin M2 (CAS No. 83792-61-4), a primary and active metabolite of the dicarboximide fungicide Vinclozolin, is a compound of significant interest in toxicological and endocrine disruption research.^{[1][2][3]} As an antagonist of the androgen receptor, its proper handling and storage are paramount to ensure its stability and the integrity of experimental results.^[2] These application notes provide detailed recommendations for the storage and handling of Vinclozolin M2-2204 powder to maintain its quality and ensure the safety of laboratory personnel.

Physicochemical Properties and Stability

Vinclozolin M2 is supplied as a crystalline solid.^{[1][4]} Understanding its solubility and stability is crucial for its effective use in research.

Solubility:

- Organic Solvents: Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF) at concentrations of at least 30 mg/mL.^{[1][2][4]}

- Aqueous Buffers: Sparingly soluble in aqueous buffers.[1][4] For aqueous applications, it is recommended to first dissolve the compound in an organic solvent like ethanol and then dilute with the aqueous buffer of choice.[1][4] A 1:1 solution of ethanol and PBS (pH 7.2) can achieve a solubility of approximately 0.5 mg/mL.[1][2][4]

Stability:

- Solid Form: The solid powder is stable for at least four years when stored at -20°C.[1][2]
- Aqueous Solutions: Aqueous solutions of Vinclozolin M2 are not recommended for storage for more than one day.[1][4]

Recommended Storage Conditions

To ensure the long-term stability and integrity of Vinclozolin M2-2204 powder, the following storage conditions are recommended.

Parameter	Recommended Condition	Notes
Temperature	-20°C	For long-term storage, this temperature is critical to maintain the stability of the compound for at least four years. [1] [2] [4]
Container	Tightly sealed, appropriate for low-temperature storage.	Polyethylene or polypropylene containers are suitable. Ensure containers are clearly labeled and free from leaks. [5]
Atmosphere	Store under an inert atmosphere if possible.	When preparing stock solutions, purging the solvent with an inert gas is recommended. [1] [4]
Light Exposure	Protect from light.	Although specific data on photosensitivity is limited, it is good practice to store chemical compounds in the dark or in amber vials.
Moisture	Keep in a dry place.	The container should be tightly sealed to prevent moisture absorption, which could degrade the compound.
Aqueous Solutions	Use immediately; do not store for more than one day.	The stability of Vinclozolin M2 in aqueous solutions is limited. [1] [4] Prepare fresh solutions for each experiment.

Experimental Protocols

Protocol for Long-Term Storage of Vinclozolin M2-2204 Powder

- **Receipt of Compound:** Upon receiving the Vinclozolin M2-2204 powder, immediately transfer it to a designated -20°C freezer.
- **Container Inspection:** Ensure the container is securely sealed and properly labeled with the compound name, CAS number, date of receipt, and any hazard information.
- **Storage Location:** Place the container in a secondary container or a designated rack within the freezer to prevent misplacement and provide an additional barrier.
- **Inventory Management:** Log the compound in the laboratory's chemical inventory system, noting the storage location and date.
- **Dispensing:** When accessing the powder, allow the container to equilibrate to room temperature in a desiccator before opening to prevent condensation of moisture onto the cold powder. Weigh out the desired amount in a well-ventilated area, preferably in a chemical fume hood, using appropriate personal protective equipment (PPE).
- **Resealing and Storage:** After dispensing, securely reseal the container, and if possible, purge with an inert gas (e.g., argon or nitrogen) before returning it to the -20°C freezer.

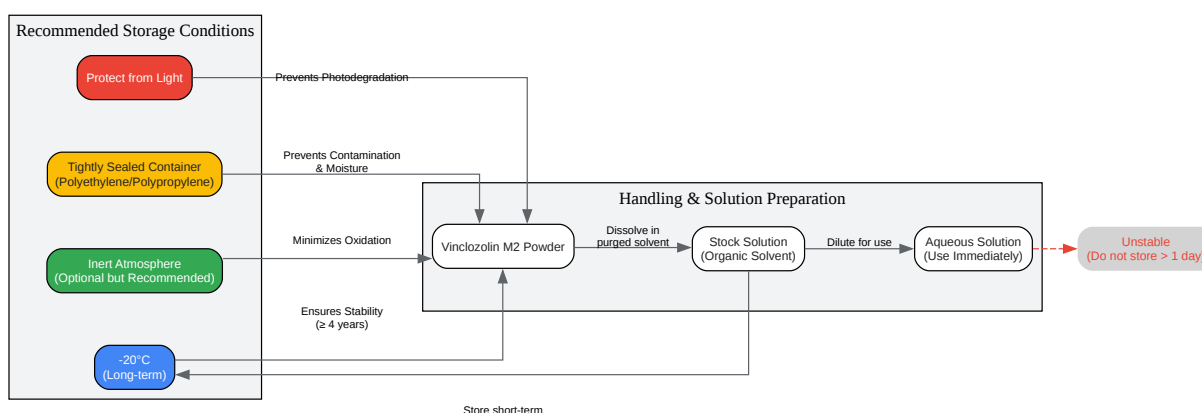
Protocol for Preparation of a Stock Solution

- **Safety Precautions:** Wear appropriate PPE, including a lab coat, safety glasses, and gloves. [5] All handling of the solid compound and concentrated solutions should be performed in a chemical fume hood.[5]
- **Solvent Selection:** Choose a suitable organic solvent in which Vinclozolin M2 is highly soluble, such as DMSO, DMF, or ethanol.[1][2][4]
- **Inert Gas Purging:** To minimize oxidation, purge the chosen solvent with an inert gas (e.g., argon or nitrogen) for 5-10 minutes before use.[1][4]
- **Dissolution:**
 - Weigh the desired amount of Vinclozolin M2-2204 powder and place it in a sterile, amber glass vial.
 - Add the purged solvent to the vial to the desired final concentration (e.g., 10 mg/mL).

- Cap the vial tightly and vortex or sonicate gently until the solid is completely dissolved.
- Storage of Stock Solution:
 - For short-term storage (up to a few days), store the stock solution at -20°C.
 - For long-term storage, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C.
- Labeling: Clearly label all vials with the compound name, concentration, solvent, date of preparation, and storage temperature.

Visualizing Storage and Handling Parameters

The following diagram illustrates the key factors influencing the stability of Vinclozolin M2-2204 and the recommended procedures for its storage and handling.



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Caption: Key factors and procedures for the optimal storage and handling of Vinclozolin M2-2204.

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References

- [1. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [2. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [3. Vinclozolin - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. content.labscoop.com \[content.labscoop.com\]](https://content.labscoop.com)
- [5. datasheets.scbt.com \[datasheets.scbt.com\]](https://datasheets.scbt.com)
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